

Bisphenol M proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bisphenol M

Cat. No.: B076517

[Get Quote](#)

Proper handling and disposal of **Bisphenol M** (BPM) are critical for ensuring laboratory safety and environmental protection. As a substance with identified health and environmental hazards, it is imperative that researchers, scientists, and drug development professionals adhere to strict protocols. This guide provides essential, step-by-step instructions for the safe disposal of **Bisphenol M**, in line with regulatory requirements.

Bisphenol M: Safety and Properties

Bisphenol M is classified as a hazardous substance, and its properties necessitate careful management.^{[1][2]} It is suspected of damaging fertility or the unborn child and can cause an allergic skin reaction.^{[1][2]} Furthermore, it is toxic to aquatic life with long-lasting effects.^{[1][2]}

Property	Data
CAS Number	13595-25-0
GHS Hazard Statements	H317, H361, H411
Signal Word	Warning
Physical State	Solid
Melting Point	135-139°C
Biodegradability	Not readily biodegradable

Step-by-Step Disposal Procedures

The disposal of **Bisphenol M** must comply with all applicable federal, state, and local regulations for hazardous waste.^[3] In the United States, the Resource Conservation and Recovery Act (RCRA) provides the framework for managing hazardous materials from their generation to their final disposal, a concept known as "cradle-to-grave" management.^{[4][5]}

Pre-Disposal and Personal Protective Equipment (PPE)

Before handling **Bisphenol M** for disposal, it is crucial to take the appropriate safety precautions.

- Obtain Special Instructions: Always review the Safety Data Sheet (SDS) and any specific institutional guidelines before use and disposal.^[2]
- Work in a Ventilated Area: All handling of **Bisphenol M** should be conducted in a well-ventilated area, preferably under a chemical fume hood, to avoid the inhalation of dust or fumes.^[2]
- Wear Appropriate PPE:
 - Gloves: Chemical-resistant gloves are mandatory.
 - Eye Protection: Safety glasses with side shields or goggles are essential.
 - Lab Coat: A lab coat or other protective clothing must be worn to prevent skin contact.^[2]
 - Respiratory Protection: If there is a risk of generating dust, use appropriate respiratory protection as specified by NIOSH (US) or CEN (EU).^[2]

Waste Collection and Containerization

Proper collection and containment are fundamental to safe disposal.

- Designated Waste Container: Use a dedicated, properly labeled hazardous waste container. The container must be compatible with the chemical.^[4]
- Original Containers: Whenever possible, leave the chemical in its original container.

- **No Mixing:** Do not mix **Bisphenol M** waste with other chemical waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) office.
- **Labeling:** The waste container must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**Bisphenol M**".^[4]
- **Spillage:** In the event of a spill, collect the material carefully, avoiding dust generation, and place it in the designated hazardous waste container.^[2] Do not allow the spilled material to enter drains or the environment.

Hazardous Waste Storage

Temporary storage of **Bisphenol M** waste in the laboratory must be done safely.

- **Secure Storage:** Store the waste container in a designated, secure area away from general laboratory traffic. The storage area should be well-ventilated.
- **Container Integrity:** Ensure the container is tightly closed to prevent leaks or spills.
- **Segregation:** Store the waste away from incompatible materials.
- **Generator Status:** Be aware of your laboratory's hazardous waste generator status (e.g., Very Small, Small, or Large Quantity Generator), as this determines the regulations for accumulation time and storage requirements.^[4]

Final Disposal

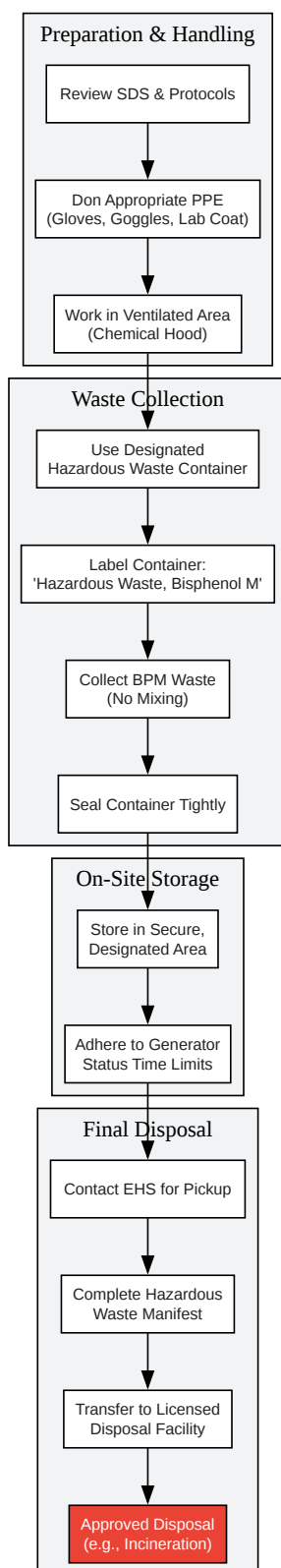
The final disposal of **Bisphenol M** must be handled by a licensed hazardous waste disposal company.

- **Professional Disposal:** Arrange for the pickup and disposal of the waste through your institution's EHS office or a certified hazardous waste contractor.
- **Incineration:** The preferred method for the disposal of large quantities of **Bisphenol M** is through a chemical incinerator equipped with an afterburner and scrubber.^{[2][6]}

- Manifesting: For off-site shipment, a Uniform Hazardous Waste Manifest (EPA Form 8700-22) is required to track the waste from your facility to the disposal site.[\[7\]](#)
- Environmental Protection: Under no circumstances should **Bisphenol M** be disposed of down the drain or in regular trash, as it is toxic to aquatic life and not readily biodegradable.
[\[2\]](#)[\[8\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Bisphenol M**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Bisphenol M**.

By following these procedures, researchers and laboratory personnel can ensure the safe and compliant disposal of **Bisphenol M**, minimizing risks to themselves, their colleagues, and the environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lgcstandards.com [lgcstandards.com]
- 2. hpc-standards.com [hpc-standards.com]
- 3. Handling, Storage and Disposal of BPA. How do we do it safely? - Hazox Compliance Solutions [hazoxinc.com]
- 4. Hazardous Waste Regulations [rila.org]
- 5. dnr.mo.gov [dnr.mo.gov]
- 6. Bisphenol A(BPA) MSDS/SDS | Supplier & Distributor [bouling-group.com]
- 7. Summary of Hazardous Waste Regulations | Florida Department of Environmental Protection [floridadep.gov]
- 8. acs.org [acs.org]
- To cite this document: BenchChem. [Bisphenol M proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b076517#bisphenol-m-proper-disposal-procedures\]](https://www.benchchem.com/product/b076517#bisphenol-m-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com